

# 1-Hexadecene CAS number and molecular weight

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## Compound of Interest

Compound Name: 1-Hexadecene

Cat. No.: B165127

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## An In-depth Technical Guide to 1-Hexadecene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-hexadecene**, a long-chain alpha-olefin with significant applications in chemical synthesis and material science. This document details its fundamental properties, synthesis protocols, and analytical methodologies, presented in a format tailored for research and development professionals.

## Core Properties of 1-Hexadecene

**1-Hexadecene**, also known as cetene, is a colorless liquid characterized by a single double bond at the primary or alpha position.<sup>[1]</sup> This reactive site is central to its utility as a versatile chemical intermediate.<sup>[2]</sup>

Table 1: Physicochemical and Identification Data for **1-Hexadecene**

Property	Value	Reference
CAS Number	629-73-2	<a href="#">[1]</a>
Molecular Weight	224.43 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	$C_{16}H_{32}$	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.781 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	285 °C (545 °F; 558 K)	<a href="#">[1]</a>
Melting Point	4 °C (39 °F; 277 K)	<a href="#">[1]</a>
Flash Point	132 °C (270 °F; 405 K)	<a href="#">[1]</a>
Autoignition Temperature	240 °C (464 °F; 513 K)	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of 1-Hexadecene

Several synthetic routes for **1-hexadecene** have been established. Below are detailed protocols for two distinct methods.

#### 1. Dehydrohalogenation of 1-Bromohexadecane

This method involves the elimination of hydrogen bromide from 1-bromohexadecane.

- Materials: 1-bromohexadecane, sodium t-butoxide ( $NaO^tBu$ ), deionized water, deuterated chloroform ( $CDCl_3$ ), benzyl alcohol (internal standard).
- Procedure:
  - Add 1 mmol of 1-bromohexadecane and 1 mmol of  $NaO^tBu$  to a 10 mL quartz tube.
  - Add 1 mL of deionized water to create a biphasic mixture.
  - Seal the tube and place it in a pre-heated 50 °C water bath.
  - Irradiate the mixture with a 350-watt UV lamp for 2 hours.

- After cooling, extract the organic components with 1 mL of  $\text{CDCl}_3$ .
- Add 10  $\mu\text{L}$  of benzyl alcohol as an internal standard for quantitative analysis by NMR.[4]

## 2. Synthesis from Stearic Acid

This protocol describes the conversion of stearic acid to **1-hexadecene**.

- Materials: Stearic acid,  $\text{IrCl}(\text{CO})(\text{PPh}_3)_2$ , potassium iodide (KI), silica gel, hexane.
- Procedure:
  - Combine 0.5 mmol of stearic acid, 7.8 mg (0.01 mmol) of  $\text{IrCl}(\text{CO})(\text{PPh}_3)_2$ , and 16.6 mg (0.1 mmol) of KI in a screw-capped test tube.
  - Evacuate the tube and flush with nitrogen gas.
  - Heat the reaction mixture at 250°C in a salt bath for 3 hours.
  - After cooling, purify the product using silica gel column chromatography with hexane as the eluent.[5]

## Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary technique for the identification and quantification of **1-hexadecene**.[3]

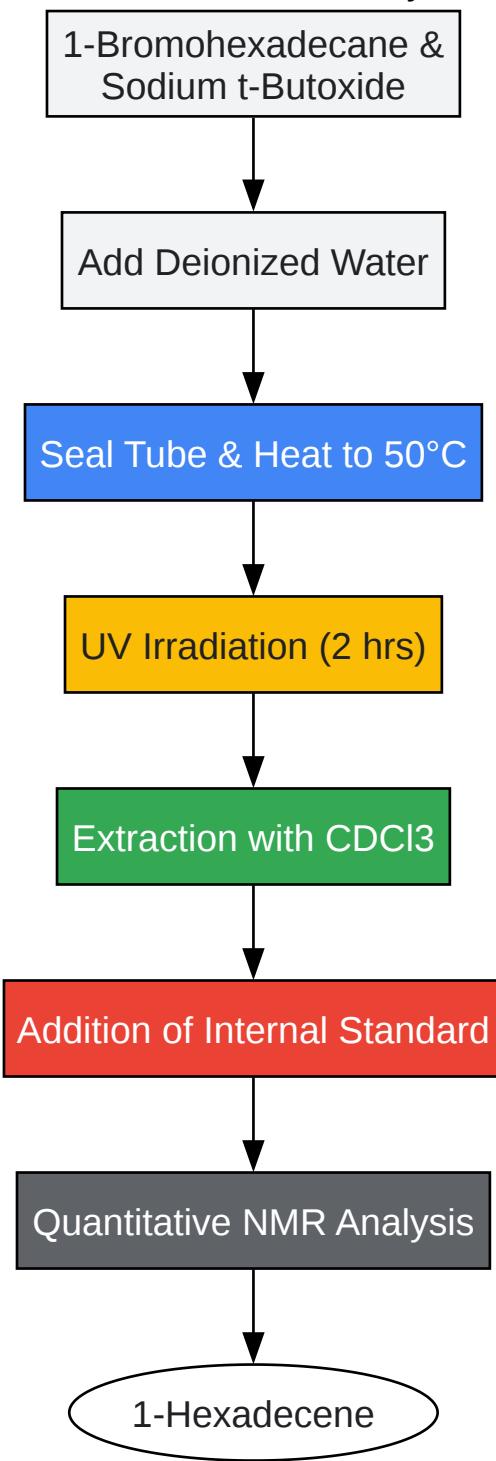
- Sample Preparation (Solvent Extraction):
  - Accurately weigh the sample matrix (e.g., 100 mg of tissue) into a glass vial.
  - Add 1 mL of hexane to the sample.
  - Spike the sample with a known amount of an internal standard (e.g., n-hexadecane).
  - Vortex the mixture for 2 minutes or sonicate for 10 minutes for solid samples.
  - Centrifuge at 5,000 x g for 5 minutes to separate solids.

- The supernatant can be concentrated under a gentle stream of nitrogen if necessary.[6]
- GC-MS Parameters:
  - Column: A non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase, is suitable.
  - Oven Program:
    - Initial temperature: 50°C, hold for 3 minutes.
    - Ramp: Increase at 10°C/min to a final temperature of 290°C.
    - Final hold: Maintain 290°C for 33 minutes.[7]
  - Inlet and Detector Temperature: Set the inlet to 290°C and the detector to 300°C.[7]
  - Carrier Gas: Helium at a constant flow of 1.5 mL/min.[7]
  - Identification: Compare the retention time and mass spectrum of the analyte with that of a pure **1-hexadecene** standard. The spectrum can also be matched against the NIST Mass Spectral Library.[6]

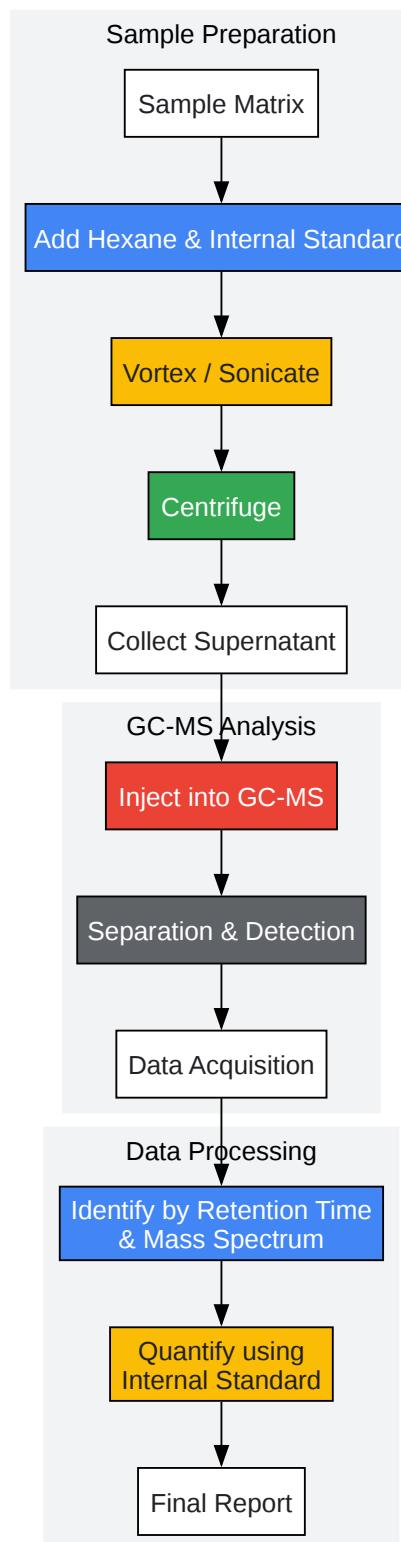
## Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key processes related to **1-hexadecene**.

## Synthesis of 1-Hexadecene via Dehydrohalogenation

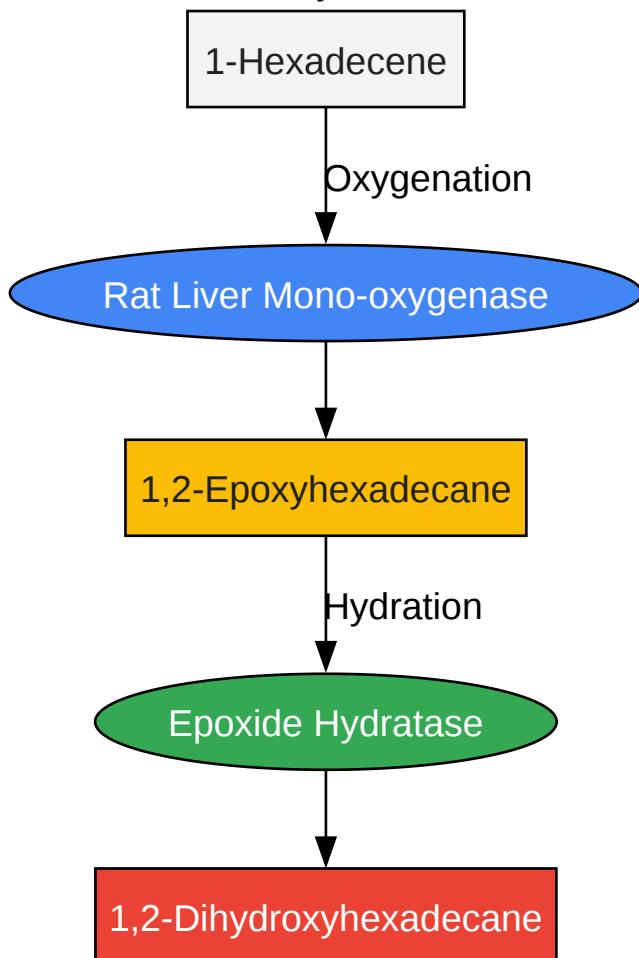
[Click to download full resolution via product page](#)Caption: Workflow for **1-Hexadecene** Synthesis.

## GC-MS Analysis Workflow for 1-Hexadecene

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Caption: GC-MS Analysis Workflow.

## Metabolic Pathway of 1-Hexadecene

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Caption: Metabolic Fate of **1-Hexadecene**.

## Applications in Research and Development

**1-Hexadecene** serves as a crucial building block in the synthesis of a variety of specialty chemicals.<sup>[2]</sup> Its applications include:

- **Polymer Science:** It is used as a comonomer in the production of polymers, such as maleic anhydride copolymers, to modify their physical properties.<sup>[2]</sup>
- **Surfactants and Lubricants:** The long hydrocarbon chain of **1-hexadecene** makes it a suitable precursor for the synthesis of surfactants, lubricants, and plasticizers.<sup>[2]</sup>

- Drilling Fluids: It is a component in blends for off-shore drilling fluids.[3]
- Paper Sizing: One of its largest applications is in paper-sizing agents for alkaline media.[8]
- Biocontrol Research: Volatile blends containing **1-hexadecene** have been identified as attractants for certain biocontrol agents in agricultural pest management.[9]

In the context of drug development, while not a direct therapeutic agent, its role in the synthesis of biocompatible polymers and as a component in delivery systems may be of interest. Furthermore, understanding its metabolism is crucial, as its metabolite, 1,2-epoxyhexadecane, has been shown to be a substrate for epoxide hydratase and has been investigated for its potential carcinogenicity.[3]

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